

optimizing withdrawal time for Dimetridazole in poultry

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Dimetridazole

CAS No.: 551-92-8

Cat. No.: S526205

[Get Quote](#)

Withdrawal Time & Residue Elimination Data

The table below summarizes key quantitative findings from a recent study on DMZ and its metabolite HMMNI in broilers and laying hens. The study established a method with an LOD of 0.5 ng/g and an LOQ of 1.0 ng/g [1] [2].

Subject	Key Tissues/Products	Slowest Eliminating Tissue	Withdrawal Time (Days)	Peak Residue in Eggs	Egg Abandonment Period (Days)
Broilers (SanHuang Chicken)	Muscle, Liver, Kidney, Sebum	Sebum (fat with skin)	11 [1]	Not Applicable	Not Applicable
Laying Hens (Hy-line Gray)	Whole Egg (yolk & white)	Not Applicable	Not Applicable	1st day after drug withdrawal [1]	14 [1]

Additional Elimination Metrics:

- **Sebum:** Residues of DMZ and HMMNI were detectable for up to 168 hours (7 days) after withdrawal, the longest of all tissues studied [1].
- **Elimination Half-lives in Eggs:** DMZ has a half-life of 0.45 days, and its metabolite HMMNI has a longer half-life of 0.66 days [1].
- **Metabolite Concentration:** In both broiler tissues and eggs, the concentration of the metabolite HMMNI consistently exceeded that of the parent drug DMZ during the same period [1].

Analytical Method for DMZ & HMMNI Detection

For your experiments, you can refer to the following High-Performance Liquid Chromatography Tandem Mass Spectrometry (HPLC-MS/MS) method, which has been validated for the precise detection of DMZ and HMMNI in tissues and eggs [1] [2].

1. Sample Preparation

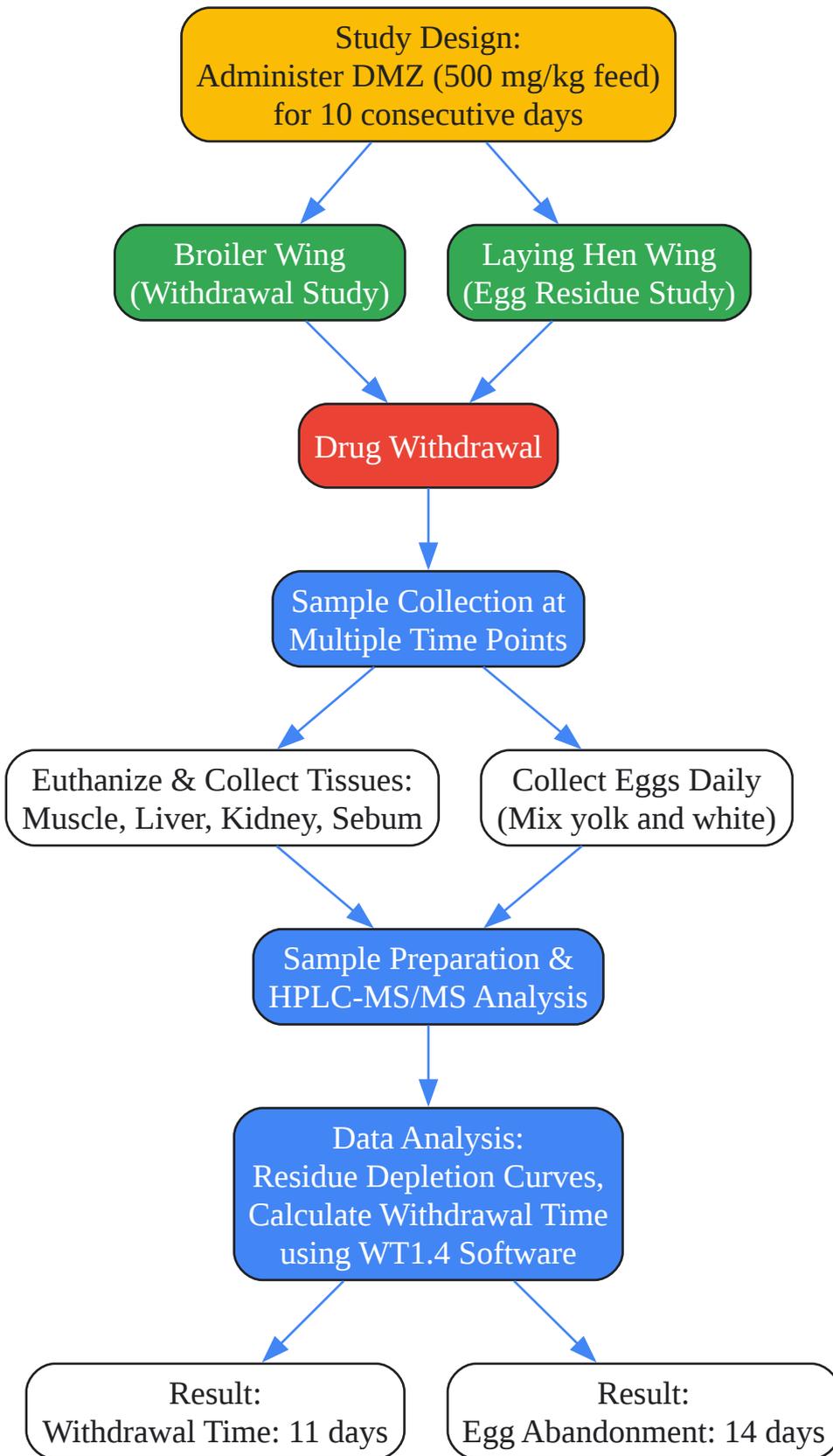
- **Homogenization:** Accurately weigh 2.0 ± 0.01 g of homogenized tissue or 4.0 ± 0.01 g of egg (yolk mixed with white).
- **Extraction:** Add 10 mL of ethyl acetate, vortex, oscillate for 10 min at 300 rpm, and centrifuge at 4°C (8,000 r/min for 5 min). Repeat and combine the supernatants.
- **Concentration:** Evaporate 10 mL of the combined supernatant to dryness under a stream of nitrogen.
- **Clean-up:**
 - **For egg extract:** Redissolve in 1 mL of initial mobile phase, add 5 mL n-hexane, vortex, centrifuge, and filter the lower layer through a 0.22 µm membrane.
 - **For tissue extract:** Redissolve in 3 mL of 0.1% formic acid in water, add 5 mL n-hexane, vortex, and centrifuge. Subject the lower layer to solid-phase extraction (SPE) using an MCX column. Collect the methanol eluent with 5% ammonia, dry with N₂, and redissolve in 1 mL of initial mobile phase before filtration [1] [2].

2. Instrumental Analysis (HPLC-MS/MS)

- **Column:** Phenomenex Luna C18 (150 mm × 2 mm, 5 µm) at 30°C.
- **Mobile Phase:** (A) 0.1% formic acid in water; (B) Acetonitrile.
- **Gradient Elution:** | Time (min) | Flow Rate (mL/min) | A (%) | B (%) | |-----|-----|-----|-----|
|-----| | 0 | 0.25 | 90 | 10 | | 5 | 0.25 | 70 | 30 | | 6 | 0.25 | 90 | 10 | | 8 | 0.25 | 90 | 10 |
- **Injection Volume:** 5 µL.
- **Mass Spectrometry:** Positive electrospray ionization (ESI+) mode; Ion spray voltage: 4500 V; Temperature: 500°C.

- **MRM Transitions:** | Analyte | Retention Time (min) | Precursor Ion > Product Ion (Quantitative) | |-----
---|-----|-----| | DMZ | 4.65 | 142.2 > 95.9* | | HMMNI | 3.85 |
158.2 > 140.4* |

The following workflow diagrams the complete experimental process for determining withdrawal times, from administration to data analysis.



[Click to download full resolution via product page](#)

Regulatory & Scientific Context

- **Public Health Concern:** The presence of DMZ and its metabolites in animal food poses potential risks to human health, with studies suggesting genotoxicity and carcinogenicity [1] [2]. Consequently, some countries have banned its use in food-producing animals, and international bodies like JECFA require that DMZ should not be detectable in animal foods [1].
- **Legal Status of Extra-Label Use:** In the United States, the use of an approved animal drug contrary to its label directions (extra-label use) is illegal for non-veterinarians. This includes ignoring labeled withdrawal times. The presence of a drug residue above the permitted level is considered an adulterated food product [3].
- **Metabolite as a Residue Marker:** The Australian Pesticides and Veterinary Medicines Authority (APVMA) has established both DMZ and its metabolite **HMMNI as the residual markers** for DMZ, which is why methods must detect both compounds [1] [2].

Troubleshooting FAQs

Q1: Why are residues still detected in sebum longer than in other tissues? A1: Adipose tissues like sebum are highly lipophilic (fat-loving). DMZ and HMMNI can partition into these tissues and be released back into circulation slowly, leading to a longer elimination half-life and making sebum the tissue with the slowest depletion [1].

Q2: Our lab's calculated withdrawal time differs from the published 11 days. What factors could cause this? A2: Withdrawal time is not a fixed chemical property but a calculated value based on specific study parameters. Key factors causing variation include:

- **Dosage and Duration:** Higher doses or longer administration lead to longer withdrawal times.
- **Animal Breed and Health:** Metabolic rates can differ between breeds (e.g., SanHuang vs. Ross).
- **Statistical Model:** The use of different statistical software (e.g., WT1.4) and tolerance limits (e.g., 95% confidence with 99% coverage) directly impacts the result [1]. You must ensure your study's statistical approach matches regulatory standards.

Q3: Why must we monitor the metabolite HMMNI in addition to the parent drug DMZ? A3: The metabolite HMMNI is not only a major residue marker but is also consistently found at higher concentrations than DMZ itself in both tissues and eggs. Focusing solely on the parent drug would significantly underestimate the total residue burden and lead to an unsafe, underestimated withdrawal period [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Elimination patterns of dimetridazole in egg of laying hens and tissues... [pmc.ncbi.nlm.nih.gov]
2. Elimination patterns of dimetridazole in egg of laying hens ... [frontiersin.org]
3. CPG Sec. 615.200 Proper Drug Use and Residue ... [fda.gov]

To cite this document: Smolecule. [optimizing withdrawal time for Dimetridazole in poultry].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b526205#optimizing-withdrawal-time-for-dimetridazole-in-poultry>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com